

An In-depth Technical Guide on Hydroxy-PEG14-t-butyl ester

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Compound of Interest

Compound Name: Hydroxy-PEG14-t-butyl ester

Cat. No.: B8004232

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This technical guide provides essential information regarding the molecular properties of **Hydroxy-PEG14-t-butyl ester**, a compound of interest for researchers and professionals involved in drug development and proteomics research.

Physicochemical Data

The fundamental molecular attributes of **Hydroxy-PEG14-t-butyl ester** are detailed in the table below.

| Property | Value |
|-------------------|--|
| Molecular Weight | 762.92 g/mol [1] [2] [3] |
| Molecular Formula | C35H70O17 [1] [2] [3] |

Experimental Protocols

The determination of the molecular weight and formula of compounds like **Hydroxy-PEG14-t-butyl ester** typically involves standard analytical chemistry techniques.

Mass Spectrometry for Molecular Weight Determination (General Protocol):

- Sample Preparation:** A small amount of the analyte is dissolved in a suitable volatile solvent, such as acetonitrile or methanol, often with a small percentage of formic acid to facilitate ionization.

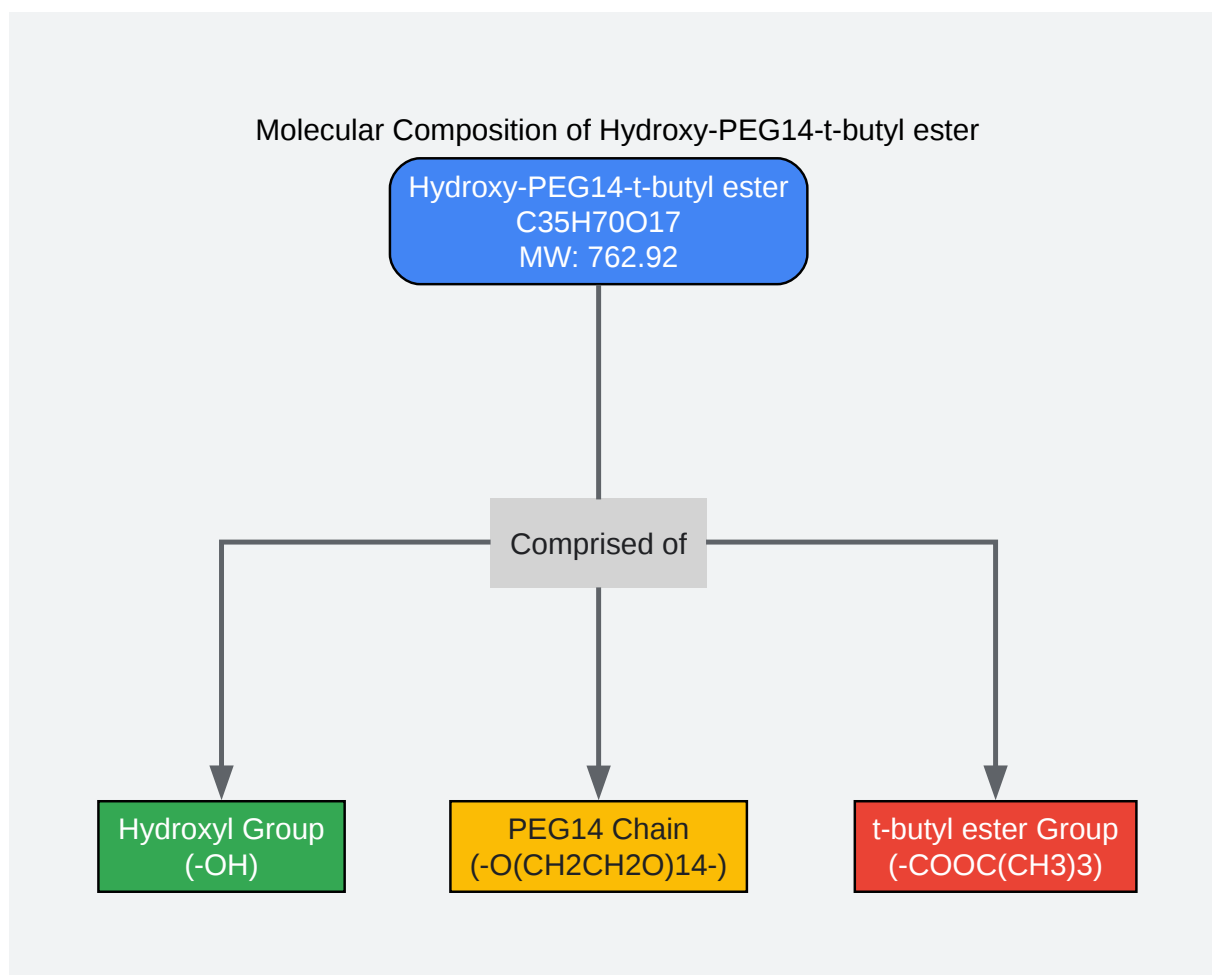
- **Infusion and Ionization:** The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique for polar molecules like PEGs, where a high voltage is applied to the liquid to create an aerosol of charged droplets.
- **Mass Analysis:** As the solvent evaporates from the droplets, ions of the analyte are released. These ions are then guided into a mass analyzer (e.g., Time-of-Flight or Quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection and Spectrum Generation:** A detector records the abundance of ions at each m/z value. The resulting mass spectrum is plotted, and the peak corresponding to the molecular ion (or a common adduct) is used to confirm the molecular weight.

Elemental Analysis for Molecular Formula Determination (General Protocol):

- **Sample Combustion:** A precisely weighed sample of the pure compound is heated to a high temperature in the presence of oxygen. This combustion process converts the elements into simple gaseous products (e.g., carbon to CO_2 , hydrogen to H_2O).
- **Gas Separation and Detection:** The combustion gases are passed through a system that separates them, often using gas chromatography. Detectors then measure the quantity of each gas produced.
- **Calculation of Elemental Composition:** The mass of each element in the original sample is calculated from the amounts of the gaseous products.
- **Formula Derivation:** The percentage composition of each element is used to determine the empirical formula. This, combined with the molecular weight obtained from mass spectrometry, allows for the determination of the precise molecular formula.

Visualizations

The following diagram illustrates the conceptual relationship between the overall molecule and its primary constituent parts.



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A diagram showing the constituent parts of the molecule.

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